

## Navigating the Isomeric Landscape of Methoxy-Nitropyridin-Amines: A Technical Guide

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Compound of Interest		
Compound Name:	6-Methoxy-2-nitropyridin-3-amine	
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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identifiers, properties, and synthesis of methoxy-nitropyridin-amine isomers, with a primary focus on the well-documented compound 6-Methoxy-3-nitropyridin-2-amine (CAS No. 73896-36-3). Due to a significant disparity in available data, this document also clarifies the distinction between this compound and its lesser-known isomer, **6-Methoxy-2-nitropyridin-3-amine** (CAS No. 85868-32-2), for which public information is limited.

### **Compound Identification and Disambiguation**

A critical point of clarification is the distinction between two structurally similar isomers. While the user query specified "**6-Methoxy-2-nitropyridin-3-amine**," the vast majority of scientific literature and commercial availability pertains to "6-Methoxy-3-nitropyridin-2-amine."

- 6-Methoxy-3-nitropyridin-2-amine (CAS: 73896-36-3): This isomer, also known as 2-Amino-6-methoxy-3-nitropyridine, is the more extensively studied and readily available compound. It features the amino group at the 2-position and the nitro group at the 3-position of the pyridine ring.
- **6-Methoxy-2-nitropyridin-3-amine** (CAS: 85868-32-2): This isomer has the nitro group at the 2-position and the amino group at the 3-position. Publicly accessible data on its synthesis, properties, and applications are sparse.[1]



This guide will proceed with a detailed examination of the well-documented 6-Methoxy-3-nitropyridin-2-amine.

# Core Data for 6-Methoxy-3-nitropyridin-2-amine (CAS: 73896-36-3)

The following tables summarize the key identifiers and computed properties for 6-Methoxy-3-nitropyridin-2-amine.

**Table 1: Chemical Identifiers** 

Identifier	Value
CAS Number	73896-36-3[2][3][4][5][6][7][8]
PubChem CID	3852428[7]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub> [2][4][7][9]
Molecular Weight	169.14 g/mol [3][4][7][9]
IUPAC Name	6-methoxy-3-nitropyridin-2-amine[7]
InChI	InChI=1S/C6H7N3O3/c1-12-5-3-2- 4(9(10)11)6(7)8-5/h2-3H,1H3,(H2,7,8)[2][7][9]
InChlKey	RDJILYVRVOTMTQ-UHFFFAOYSA-N[2][3][6] [9]
Canonical SMILES	COC1=NC(=C(C=C1)INVALID-LINK[O-])N[9]
Synonyms	2-Amino-6-methoxy-3-nitropyridine, (6-Methoxy-3-nitropyridin-2-yl)amine[2]

**Table 2: Physicochemical Properties** 



Property	Value
Physical Form	Light yellow to yellow to green powder/crystal[2]
Melting Point	167-169 °C[10]
XLogP3	1.2[7]
Hydrogen Bond Donor Count	1
Hydrogen Bond Acceptor Count	5
Rotatable Bond Count	1

# Experimental Protocols: Synthesis of 6-Methoxy-3-nitropyridin-2-amine

A common and well-documented method for the synthesis of 6-Methoxy-3-nitropyridin-2-amine involves the methoxylation of 2-amino-6-chloro-3-nitropyridine.[10][11]

#### **Materials:**

- 2-amino-6-chloro-3-nitropyridine (0.144 mol)
- Sodium methoxide (0.144 mol)
- Methanol (50.0 mL)
- Water

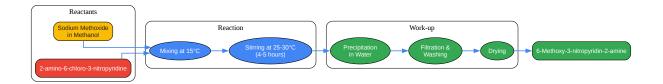
### **Procedure:**

- A solution of sodium methoxide in methanol is prepared and cooled to 15 °C.
- 2-amino-6-chloro-3-nitropyridine is added portion-wise to the cooled solution, maintaining the temperature at 15 °C.
- The reaction mixture is then warmed to 25-30 °C and stirred for 4-5 hours.
- Reaction completion is monitored by Thin Layer Chromatography (TLC).



- Upon completion, the reaction mixture is poured into water to precipitate the product.
- The precipitate is filtered and washed with water.
- The solid product is then dried.

This procedure typically yields 2-amino-6-methoxy-3-nitropyridine with a purity of around 99% (as determined by HPLC) and a yield of approximately 86.5%.[10] The melting point of the product is reported to be in the range of 167-169 °C.[10]



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Synthesis workflow for 6-Methoxy-3-nitropyridin-2-amine.

## **Biological and Chemical Significance**

While specific biological activity data for 6-Methoxy-3-nitropyridin-2-amine is not extensively detailed in publicly available literature, its structural motifs are of significant interest in medicinal chemistry and drug discovery. The nitropyridine scaffold is a key component in various bioactive molecules.

The primary utility of 6-Methoxy-3-nitropyridin-2-amine is as a versatile intermediate in organic synthesis. The presence of multiple functional groups (amino, nitro, and methoxy) on the pyridine ring allows for a variety of chemical transformations, making it a valuable building block for the synthesis of more complex molecules, including potential pharmaceutical candidates and agrochemicals.[2] For instance, this compound is a precursor in the synthesis of 2,3-diamino-6-methoxypyridine.[11]



The nitro group can be readily reduced to an amino group, opening up possibilities for the construction of fused heterocyclic systems or for further functionalization through reactions such as diazotization or acylation. The amino group itself can undergo a range of reactions, and the methoxy group can influence the reactivity and regioselectivity of reactions on the pyridine ring.

## Data for 6-Methoxy-2-nitropyridin-3-amine (CAS: 85868-32-2)

As previously mentioned, there is a significant lack of detailed public information for this specific isomer.

Table 3: Known Identifiers for 6-Methoxy-2-nitropyridin-

3-amine

Identifier	Value
CAS Number	85868-32-2[1]
Molecular Formula	C <sub>6</sub> H <sub>7</sub> N <sub>3</sub> O <sub>3</sub>
Molecular Weight	169.14 g/mol

No detailed, peer-reviewed experimental protocols or biological activity data for this specific isomer were found in the public domain during the literature search for this guide. Researchers interested in this particular compound are advised to consult specialized chemical suppliers or perform their own synthetic and analytical investigations.

### Conclusion

This technical guide has provided a detailed overview of the identifiers, properties, and synthesis of 6-Methoxy-3-nitropyridin-2-amine (CAS: 73896-36-3), a compound of interest for researchers in organic synthesis, medicinal chemistry, and drug development. It has also clarified the common point of confusion with its isomer, **6-Methoxy-2-nitropyridin-3-amine** (CAS: 85868-32-2), for which there is a notable lack of available data. For professionals seeking to work with a methoxy-nitropyridin-amine, the 3-nitro isomer is the more practical and



well-documented choice. Further research into the 2-nitro isomer would be necessary to fully characterize its properties and potential applications.

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